

# Personal protective equipment for handling 2-(Methylthio)ethylamine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-(Methylthio)ethylamine

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## Essential Safety and Handling Guide for 2-(Methylthio)ethylamine

This document provides immediate, essential safety protocols, operational guidance, and disposal plans for handling **2-(Methylthio)ethylamine**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

## Immediate Safety and Hazard Information

**2-(Methylthio)ethylamine** is a flammable and corrosive liquid that can cause severe skin burns and eye damage.<sup>[1][2]</sup> It is also air-sensitive and has a strong, unpleasant odor (stench).<sup>[2][3][4]</sup> Due to its hazardous nature, it must be handled with stringent safety precautions in a controlled laboratory environment.

Hazard Identification Summary:

Hazard Classification	Category	GHS Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour <a href="#">[1]</a> <a href="#">[5]</a>
Skin corrosion/irritation	Category 1B	H314: Causes severe skin burns and eye damage <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage <a href="#">[1]</a>

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure.[\[1\]](#)[\[3\]](#)  
[\[4\]](#) All PPE should be selected based on chemical resistance to this specific substance.

Required PPE Summary:

Body Part	Required Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles & Face Shield	Must be worn to protect against splashes. <a href="#">[1]</a> <a href="#">[4]</a> Follow OSHA 29 CFR 1910.133 or European Standard EN166. <a href="#">[4]</a>
Skin	Chemical-resistant Gloves	Wear appropriate protective gloves to prevent skin exposure. <a href="#">[3]</a> <a href="#">[4]</a>
Chemical-resistant Clothing/Apron	Wear suitable protective clothing to prevent skin contact. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> A lab coat is the minimum requirement.	
Respiratory	NIOSH/MSHA Approved Respirator	Use only in a chemical fume hood. <a href="#">[3]</a> <a href="#">[4]</a> If exposure limits are exceeded or irritation is experienced, use a respirator following OSHA 29 CFR 1910.134 or European Standard EN 149. <a href="#">[3]</a> <a href="#">[4]</a>

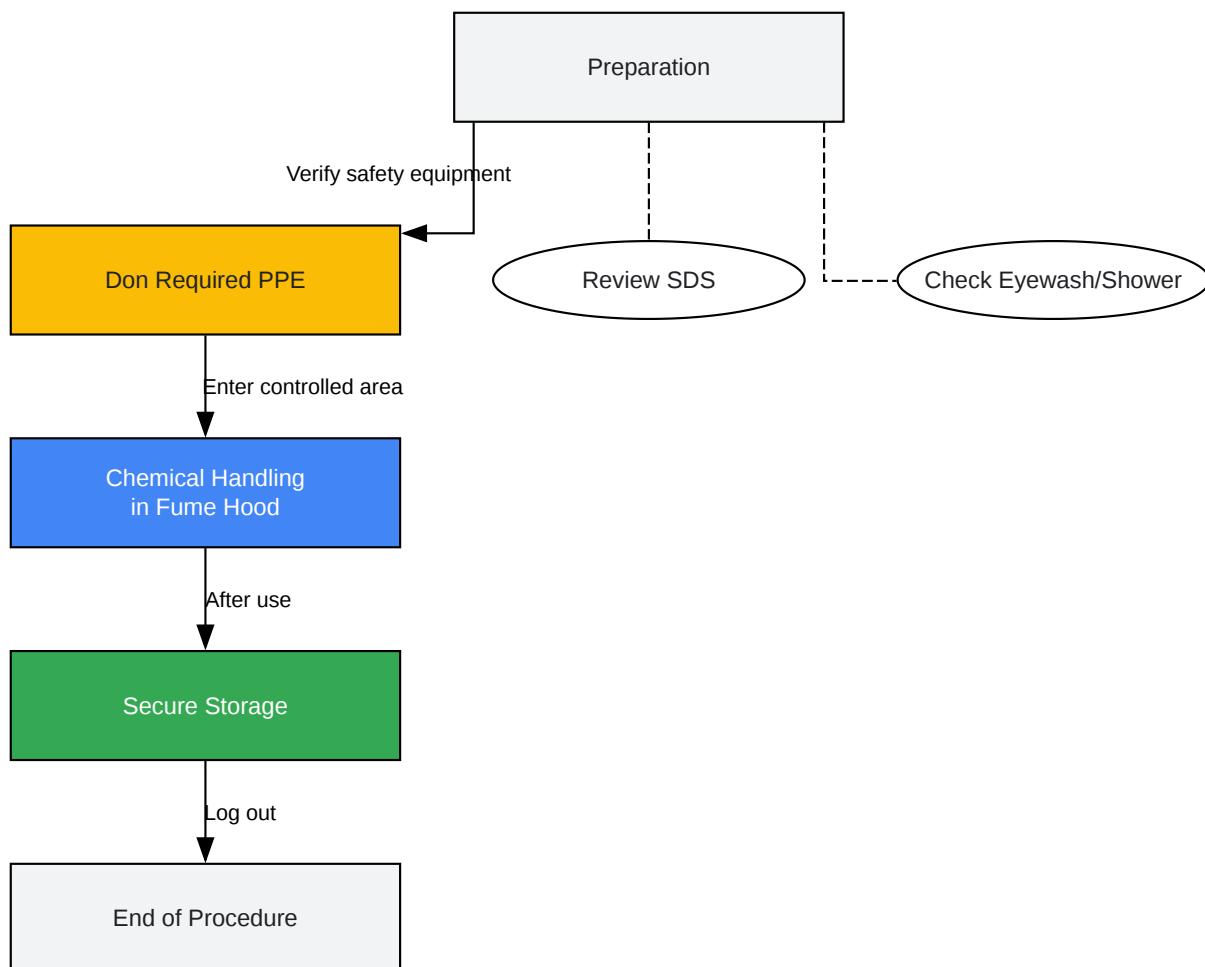
## Operational Plan: Handling Procedures

All handling of **2-(Methylthio)ethylamine** must be performed inside a certified chemical fume hood to control exposure to the flammable and corrosive vapors.[\[3\]](#)[\[4\]](#)

### Step-by-Step Handling Protocol:

- Preparation:
  - Consult the Safety Data Sheet (SDS) before starting any work.[\[1\]](#)
  - Ensure an eyewash station and a safety shower are readily accessible and in good working order.[\[3\]](#)[\[4\]](#)

- Set up all equipment inside a chemical fume hood before handling the chemical.
- Ground and bond containers and receiving equipment to prevent static discharge.[2][4]
- Donning PPE:
  - Put on all required personal protective equipment as specified in the table above.
- Handling the Chemical:
  - Use only non-sparking, explosion-proof tools and equipment.[2][3][4]
  - Avoid breathing any vapor, mist, or gas.[1][3]
  - Prevent contact with skin, eyes, and clothing.[3][4]
  - Keep the container tightly closed when not in use.[1][3] Store under an inert atmosphere as the chemical is air-sensitive.[3][4]
- Storage:
  - Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[1][3][4]
  - Keep the container tightly sealed and upright.[1]
  - Store in a designated flammables area and ensure it is locked up.[1][3]
  - Incompatible materials to avoid include acids, bases, and oxidizing agents.[2][4]



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**Caption:** Workflow for handling **2-(Methylthio)ethylamine**.

## Emergency and First Aid Plan

Immediate medical attention is required for any exposure.[\[3\]](#)[\[4\]](#) Follow these procedures while waiting for medical assistance.

First Aid Measures:

Exposure Route	First Aid Instructions
Inhalation	Remove the victim to fresh air immediately.[3] If not breathing, give artificial respiration. If breathing is difficult, provide oxygen. Seek immediate medical aid.[1][3][4]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing all contaminated clothing and shoes.[1][3][4] Seek immediate medical attention.[3]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][3] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical aid.[3]
Ingestion	Do NOT induce vomiting.[1][3][4] Rinse mouth with water.[1] Never give anything by mouth to an unconscious person.[1] Seek immediate medical aid.[3]

#### Spill and Fire Procedures:

- Spills:
  - Evacuate personnel to a safe area and ensure adequate ventilation.[1][4]
  - Remove all sources of ignition.[1][3][4]
  - Absorb the spill with an inert material like vermiculite, sand, or earth.[3]
  - Collect the absorbed material using spark-proof tools and place it in a suitable, closed container for disposal.[3][4]
- Fire:
  - Use foam, dry chemical, or carbon dioxide as extinguishing media.[2][3]

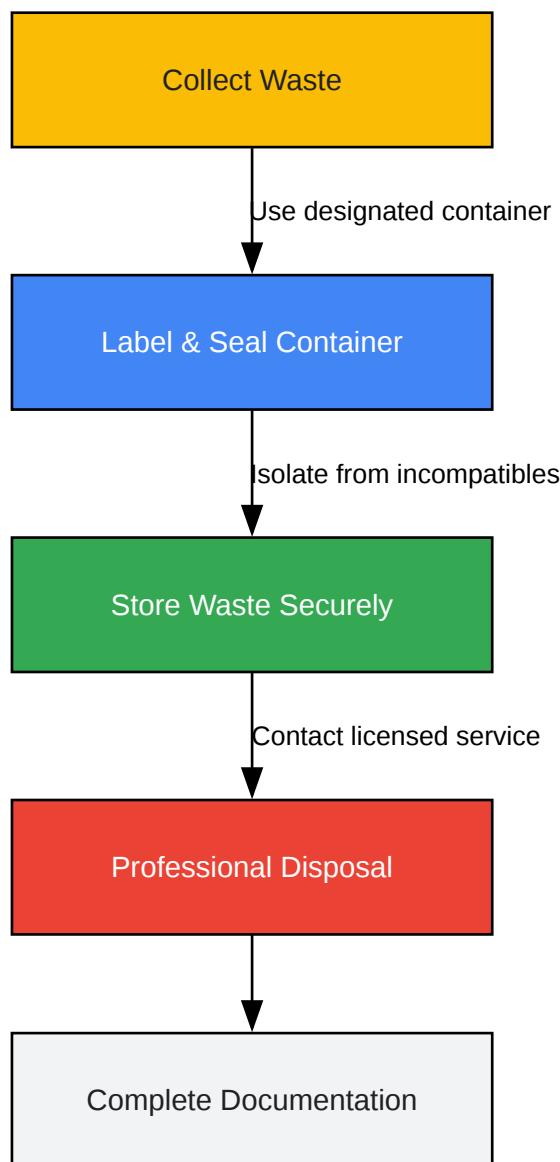
- Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][3]
- Vapors are flammable and may travel to an ignition source and flash back.[2][4]

## Disposal Plan

Waste from **2-(Methylthio)ethylamine** is considered hazardous.[2] All disposal must comply with local, state, and federal regulations.

Step-by-Step Disposal Protocol:

- Waste Collection:
  - Collect surplus material and residues in a designated, properly labeled, and sealed container. Do not mix with other waste.
  - Handle uncleaned containers as you would the product itself.
- Storage of Waste:
  - Store the waste container in a cool, dry, and well-ventilated area, away from ignition sources and incompatible materials.
- Final Disposal:
  - Dispose of the chemical waste through a licensed professional waste disposal company. [1]
  - It may be burned in a chemical incinerator equipped with an afterburner and scrubber, but extreme care must be taken due to its high flammability.[1]



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**Caption:** Disposal workflow for **2-(Methylthio)ethylamine**.

## Physical and Chemical Properties

Understanding the properties of **2-(Methylthio)ethylamine** is crucial for safe handling and storage.

Properties Summary:

Property	Value
Molecular Formula	C3H9NS <sup>[6]</sup>
Molecular Weight	91.18 g/mol <sup>[6]</sup>
Appearance	Yellow liquid <sup>[3]</sup>
Boiling Point	146-149 °C (lit.) <sup>[5][6][7]</sup>
Density	0.98 g/mL at 20 °C (lit.) <sup>[5][6][7]</sup>
Flash Point	36 °C (96.8 °F) - closed cup <sup>[3][5][7]</sup>
Solubility	Soluble in water <sup>[6]</sup>

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